

Comprehensive Technical Profile: 5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide

CAS No.: 6626-89-7

Cat. No.: B13975344

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Executive Summary

5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide is a specialized derivative of 5-chlorosalicylic acid, characterized by the introduction of an ethanolamine moiety at the amide position. As a member of the salicylamide class, this compound retains the core pharmacophore associated with anthelmintic (e.g., Niclosamide) and antimicrobial activities, while the N-(2-hydroxyethyl) substitution enhances hydrophilicity and offers a handle for further chemical modification (e.g., cyclization to oxazolines). This guide delineates its structural properties, synthetic pathways, and potential applications in medicinal chemistry.

Chemical Identity & Nomenclature

Precise nomenclature is critical due to the existence of positional isomers. The target compound is an amide derivative, distinct from its aniline-substituted isomer.

Property	Specification
IUPAC Name	5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide
Common Name	N-(2-Hydroxyethyl)-5-chlorosalicylamide
Chemical Formula	C ₉ H ₁₀ ClNO ₃
Molecular Weight	215.63 g/mol
Core Scaffold	Salicylamide (2-Hydroxybenzamide)
Key Substituents	5-Chloro (aryl), N-(2-Hydroxyethyl) (amide)
Isomer Distinction	Target: Amide-substituted (Ar-CO-NH-R) Isomer: Aniline-substituted (5-chloro-2-((2-hydroxyethyl)amino)benzamide)

Structural Analysis

The molecule features an intramolecular hydrogen bond between the phenolic hydroxyl and the amide carbonyl oxygen. This "pseudo-ring" formation is characteristic of salicylamides and contributes to their membrane permeability and biological stability.

Synthesis & Manufacturing Protocols

The synthesis of **5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide** can be achieved through two primary routes: Direct Aminolysis of Esters (Preferred) and Coupling Agent Activation.

Method A: Aminolysis of Methyl 5-Chlorosalicylate (Green Chemistry Route)

This method is preferred for its high atom economy and avoidance of toxic coupling reagents.

Reagents:

- Methyl 5-chlorosalicylate (1.0 eq)

- Ethanolamine (1.2–1.5 eq)
- Solvent: Methanol or Ethanol (anhydrous)
- Catalyst: Sodium methoxide (0.1 eq, optional)

Protocol:

- Dissolution: Dissolve Methyl 5-chlorosalicylate in anhydrous methanol under nitrogen atmosphere.
- Addition: Add ethanolamine dropwise to the stirring solution.
- Reflux: Heat the mixture to reflux (65°C) for 4–6 hours. Monitor reaction progress via TLC (Ethyl Acetate:Hexane 1:1).
- Workup: Cool the reaction mixture to room temperature.
 - If solid precipitates: Filter and wash with cold methanol.
 - If solution remains: Concentrate under reduced pressure.^[1] Dissolve residue in ethyl acetate, wash with 1N HCl (to remove excess amine), then brine. Dry over Na₂SO₄ and concentrate.
- Purification: Recrystallize from ethanol/water or purify via silica gel chromatography.

Method B: Acid Chloride Route (Schotten-Baumann Conditions)

Suitable for rapid synthesis on a small scale, though it requires protection of the phenolic hydroxyl in some variations.

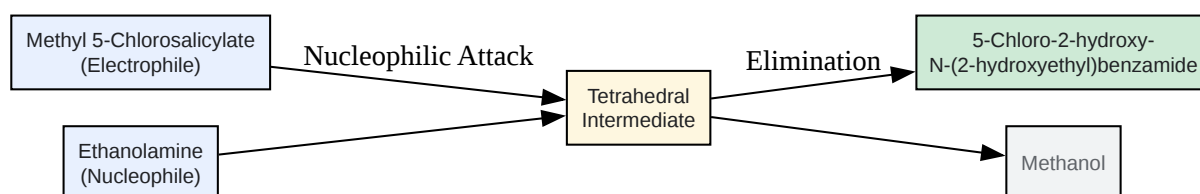
Protocol:

- Activation: React 5-chlorosalicylic acid with Thionyl Chloride (SOCl₂) in toluene (reflux, 2h) to generate 5-chlorosalicyloyl chloride.

- Coupling: Add the acid chloride dropwise to a solution of ethanolamine (2.0 eq) in DCM at 0°C.
- Quench: Quench with water, extract organic layer, and recrystallize.

Reaction Mechanism (Aminolysis)

The reaction proceeds via a Nucleophilic Acyl Substitution mechanism. The amine nitrogen of ethanolamine attacks the carbonyl carbon of the ester, forming a tetrahedral intermediate, which collapses to release methanol and the target amide.



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Figure 1: Mechanism of Aminolysis for **5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide** synthesis.

Biological Potential & Applications

The 5-chlorosalicylamide scaffold is a privileged structure in medicinal chemistry, known for its ability to uncouple oxidative phosphorylation and disrupt bacterial cell membranes.

Pharmacological Profile[5][6]

- Antimicrobial Activity:
 - The 5-chloro substitution enhances lipophilicity (logP ~1.5–2.0), facilitating penetration into bacterial membranes.
 - Similar compounds (e.g., Niclosamide) exhibit potent activity against Gram-positive bacteria (e.g., *S. aureus*) and certain viruses.
- Anthelmintic Properties:

- Salicylanilides are classic anthelmintics.[2] While the N-hydroxyethyl derivative is less potent than the N-aryl analogs (like Niclosamide), it may serve as a prodrug or a metabolite with improved solubility profiles.
- Synthetic Intermediate:
 - Oxazoline Formation: The N-(2-hydroxyethyl) amide moiety can be cyclized using dehydrating agents (e.g., Burgess reagent or SOCl_2) to form 2-(5-chloro-2-hydroxyphenyl)-2-oxazoline, a valuable heterocyclic building block.

Structure-Activity Relationship (SAR)

- Phenolic -OH (C2): Essential for hydrogen bonding and protonophore activity (uncoupling).
- Chlorine (C5): Increases metabolic stability and hydrophobic interaction with target proteins.
- Amide Linker: Determines the flexibility and orientation of the side chain.
- N-Hydroxyethyl Group: Increases water solubility compared to N-phenyl analogs, potentially improving bioavailability.

Analytical Characterization

Researchers should verify the identity of the synthesized compound using the following spectroscopic markers:

Technique	Expected Signals	Interpretation
^1H NMR (DMSO- d_6)	δ 12.0–13.0 ppm (s, 1H)	Chelated Phenolic -OH (Deshielded)
δ 8.5–9.0 ppm (t, 1H)	Amide -NH	
δ 7.8 ppm (d, 1H)	Aromatic H-6 (Ortho to C=O)	
δ 7.4 ppm (dd, 1H)	Aromatic H-4	
δ 6.9 ppm (d, 1H)	Aromatic H-3 (Ortho to OH)	
δ 3.5 ppm (t, 2H)	Methylene (-CH ₂ -OH)	
δ 3.3 ppm (q, 2H)	Methylene (-NH-CH ₂ -)	
IR Spectroscopy	3300–3400 cm ⁻¹	Broad O-H / N-H stretch
1630–1650 cm ⁻¹	Amide I (C=O stretch, lowered by H-bond)	
1550 cm ⁻¹	Amide II (N-H bend)	

References

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Sources

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- To cite this document: BenchChem. [Comprehensive Technical Profile: 5-Chloro-2-hydroxy-N-(2-hydroxyethyl)benzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13975344/docs#comprehensive-technical-profile-5-chloro-2-hydroxy-n-2-hydroxyethyl-benzamide\]](https://www.benchchem.com/product/b13975344/docs#comprehensive-technical-profile-5-chloro-2-hydroxy-n-2-hydroxyethyl-benzamide)

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